

Application Notes and Protocols: Preparing Org-26576 Stock Solutions

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Compound of Interest

Compound Name: Org-26576

Cat. No.: B1677471

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These application notes provide detailed protocols for the preparation of stock solutions of **Org-26576**, a positive allosteric modulator of the AMPA receptor. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Compound Information and Properties

A summary of the key quantitative data for **Org-26576** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₁₁ H ₁₂ N ₂ O ₂	[1][2]
Molecular Weight	204.23 g/mol	[1][2]
CAS Number	1026791-61-6	[1][2]
Appearance	Solid Powder	[2]
Purity	≥98%	[2]
Solubility in DMSO	25 mg/mL (122.41 mM)	[2]

Experimental Protocols

Safety Precautions

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including a lab coat, safety glasses, and gloves, when handling **Org-26576** powder and its solutions.
- Ventilation: Work in a well-ventilated area or a chemical fume hood to avoid inhalation of the powder.
- Handling: Avoid direct contact with skin and eyes. In case of contact, rinse thoroughly with water.
- Disposal: Dispose of all waste materials according to your institution's guidelines for chemical waste.

Materials and Equipment

- **Org-26576** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Ultrasonic bath (optional, but recommended)[[2](#)]
- Pipettes and sterile filter tips

Preparation of a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Org-26576** in DMSO. This concentration is a common starting point for further dilutions for in vitro and in vivo experiments.

Step-by-Step Procedure:

- Equilibrate Reagents: Allow the **Org-26576** powder and DMSO to reach room temperature before use.

- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh the desired amount of **Org-26576** powder into the tube. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 2.04 mg of **Org-26576** (Molecular Weight: 204.23 g/mol).
- Adding the Solvent:
 - Add the calculated volume of DMSO to the microcentrifuge tube containing the **Org-26576** powder. For the example above, add 1 mL of DMSO.
- Dissolving the Compound:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in an ultrasonic bath for 5-10 minutes.^[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This prevents repeated freeze-thaw cycles which can degrade the compound.^[3]
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.

Storage and Stability

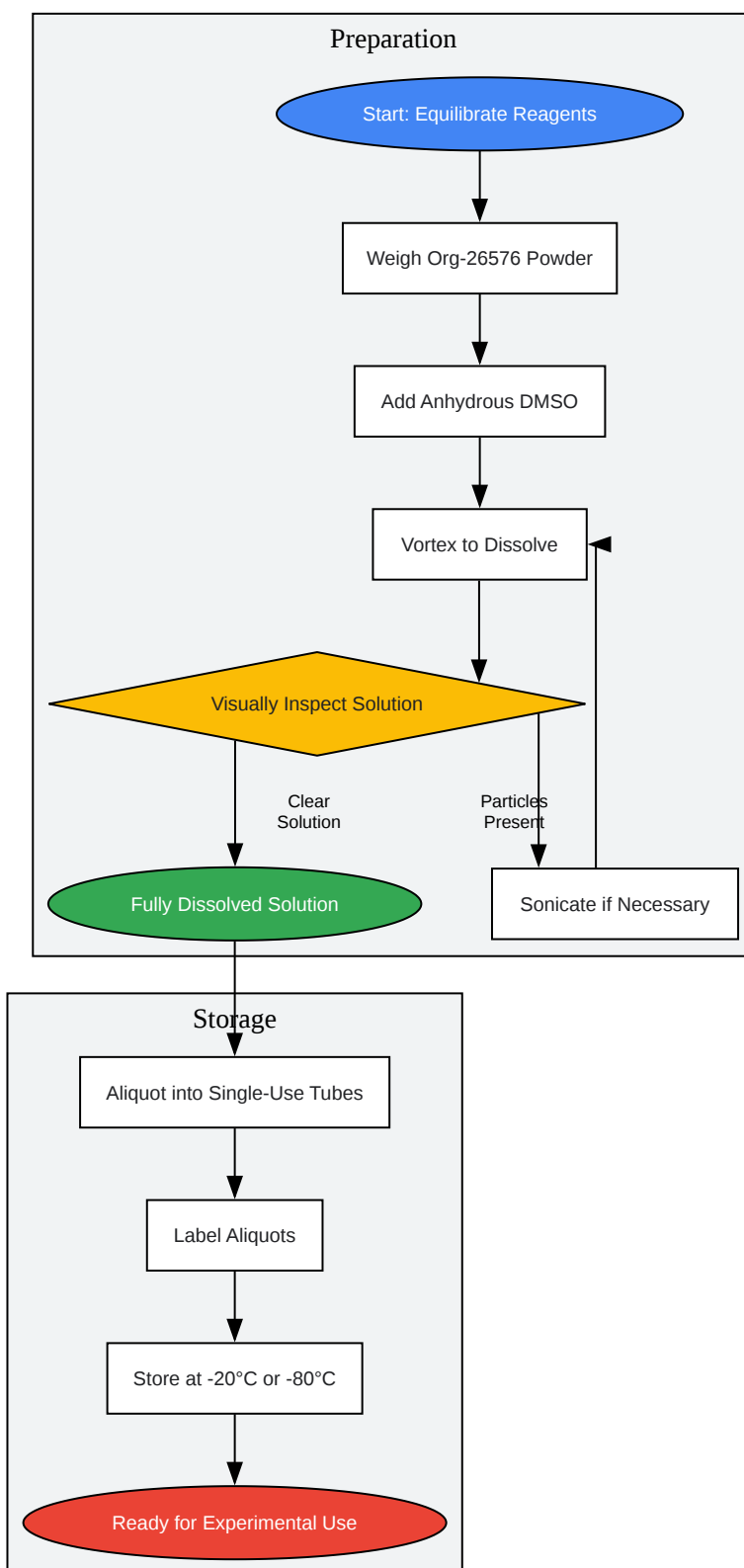
Proper storage of **Org-26576** stock solutions is critical to maintain their stability and activity.

Storage Temperature	Shelf Life
-20°C	Up to 1 year ^[3]
-80°C	Up to 2 years ^[3]
0 - 4°C (Short-term)	Up to 1 month ^[2]

Note: It is recommended to use the stock solution stored at -80°C within two years and at -20°C within one year.^[3]

Experimental Workflow

The following diagram illustrates the general workflow for preparing **Org-26576** stock solutions.



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Caption: Workflow for preparing **Org-26576** stock solutions.

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References

- 1. ORG-26576 - Wikipedia [en.wikipedia.org]
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